

# Essential Safety and Logistical Information for Handling ATRIPLA®

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## Compound of Interest

Compound Name: ATRIPLA

Cat. No.: B130373

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This document provides crucial procedural guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **ATRIPLA®**, a fixed-dose combination antiretroviral drug containing efavirenz, emtricitabine, and tenofovir disoproxil fumarate.<sup>[1]</sup> Adherence to these guidelines is essential to ensure personal safety and proper disposal.

## Personal Protective Equipment (PPE)

The level of personal protective equipment required when handling **ATRIPLA®** depends on the specific task and the potential for exposure. For routine handling of intact tablets, standard laboratory precautions are generally sufficient. However, in situations where tablets may be compromised (e.g., crushed or broken), more stringent measures should be taken.

Task	Minimum PPE Requirement	NIOSH Category Reference
Handling intact ATRIPLA® tablets	Nitrile gloves	Universal
Compounding or manipulating tablets (crushing, dissolving)	Double chemotherapy gloves, impermeable gown, eye and face protection	Moderate to High
Cleaning up spills of crushed or powdered ATRIPLA®	Double chemotherapy gloves, impermeable gown, eye and face protection, respiratory protection (if aerosolization is possible)	High
Disposal of ATRIPLA® waste	Nitrile gloves	Low

This table is based on general guidelines for handling hazardous drugs and should be adapted to specific laboratory risk assessments.[\[2\]](#)[\[3\]](#)

## Handling and Storage Procedures

**Receiving:** Upon receipt, inspect the container for any damage or breakage. Wear nitrile gloves when unpacking.[\[3\]](#)

**Storage:** Store **ATRIPLA®** tablets in their original container at a controlled room temperature of 25°C (77°F), with excursions permitted between 15°C to 30°C (59°F to 86°F).[\[4\]](#) Keep the container tightly closed in a dry place.[\[4\]](#)[\[5\]](#)

**Handling:**

- Handle tablets with gloved hands.
- Avoid crushing or breaking tablets to prevent aerosolization of the active pharmaceutical ingredients.
- If tablets must be manipulated, conduct the work in a designated area, preferably within a ventilated enclosure (e.g., a fume hood or biological safety cabinet) to minimize inhalation

exposure.

- After handling, remove and discard gloves properly, and wash hands thoroughly with soap and water.

## Disposal Plan

Proper disposal of unused or expired **ATRIPLA®** is critical to prevent environmental contamination and accidental exposure.

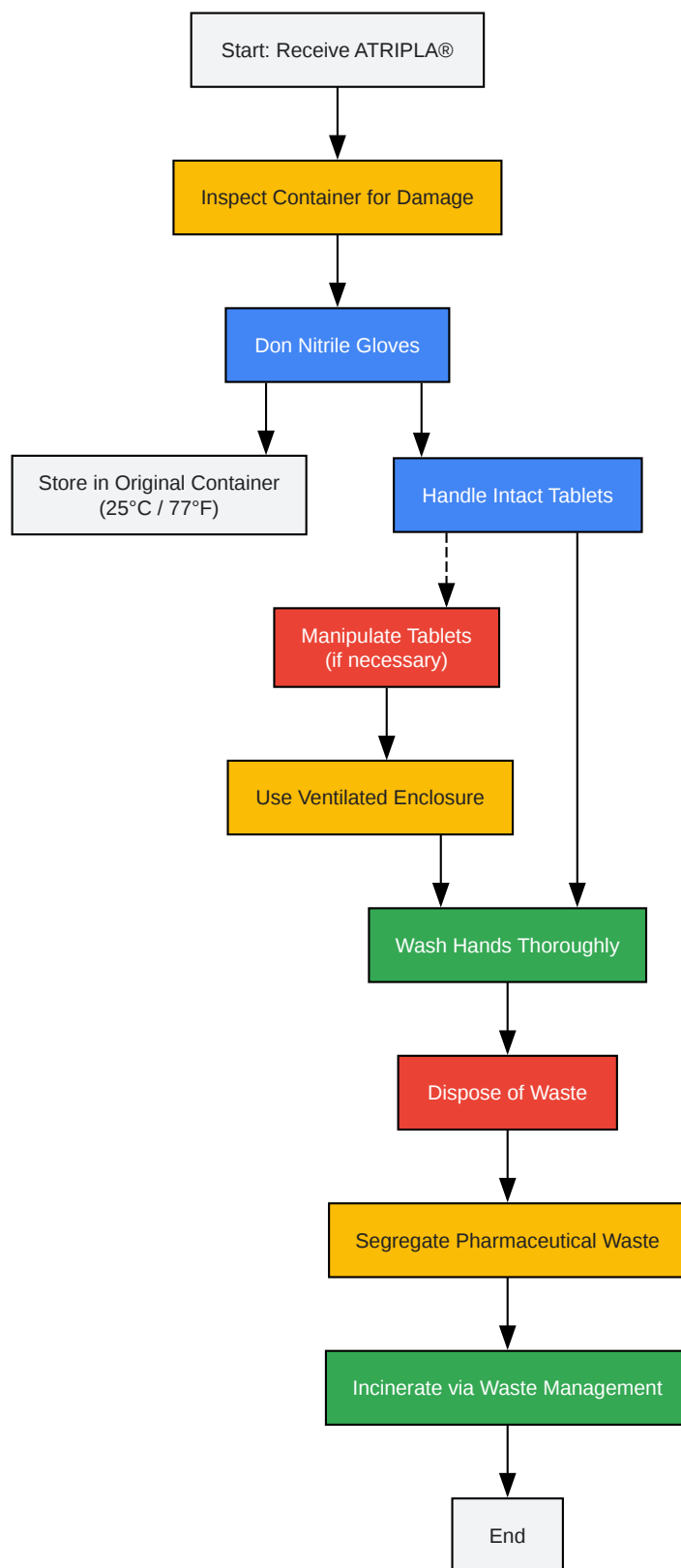
Segregation:

- Segregate **ATRIPLA®** waste from general laboratory waste.
- Place unused or expired tablets, as well as any materials contaminated with the drug (e.g., gloves, wipes), into a clearly labeled, sealed container designated for pharmaceutical waste.

Disposal Methodology:

- Non-Hazardous Disposal: For small quantities of non-hazardous pharmaceutical waste, incineration is the preferred method.<sup>[6]</sup> Place the sealed waste container into a biohazard-chemotoxic container for collection by a licensed waste management vendor.<sup>[6]</sup>
- Hazardous Disposal: If **ATRIPLA®** is deemed a hazardous waste by your institution's Environmental Health and Safety (EHS) department, follow their specific guidelines for hazardous chemical waste disposal.<sup>[6]</sup> This may involve collection by EHS personnel for specialized incineration.
- Decontamination of Work Surfaces: Clean any work surfaces that have come into contact with **ATRIPLA®** with an appropriate cleaning agent.
- Empty Containers: Empty medication bottles that do not contain personal health information can be discarded in the regular trash.<sup>[6]</sup>

## Experimental Workflow: Safe Handling and Disposal of **ATRIPLA®**



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Caption: Workflow for the safe receipt, handling, and disposal of **ATRIPLA®** in a laboratory setting.

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